

# Commercial Suppliers and Availability of DL-Methionine-d4: A Technical Guide

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## Compound of Interest

Compound Name: DL-Methionine-d4

Cat. No.: B12400090

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **DL-Methionine-d4**, a deuterated stable isotope-labeled form of the essential amino acid methionine. This guide is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for a variety of applications, including metabolic research, pharmacokinetic studies, and as internal standards for quantitative mass spectrometry.

## Introduction to DL-Methionine-d4

**DL-Methionine-d4** is a valuable tool in biomedical and pharmaceutical research. The incorporation of four deuterium atoms into the methionine molecule provides a distinct mass shift, allowing it to be differentiated from its endogenous, unlabeled counterpart by mass spectrometry. This property makes it an ideal internal standard for accurate and precise quantification of methionine in complex biological matrices. Furthermore, its use as a tracer enables the study of methionine metabolism and its role in various physiological and pathological processes.

## Commercial Availability and Supplier Specifications

A number of reputable chemical suppliers offer **DL-Methionine-d4** for research purposes. The available products vary in terms of isotopic and chemical purity, quantity, and formulation. Below is a summary of key information from prominent commercial suppliers.

Supplier	Product Name	CAS Number	Chemical Purity	Isotopic Enrichment/Purity	Available Quantities	Lead Time
MedchemExpress	DL-Methionine-d4	93709-61-6	≥98.0%	99.10%	1 mg, 5 mg, 10 mg, 50 mg, 100 mg	In-stock for select sizes, with estimated arrival dates provided at time of order. <a href="#">[1]</a> <a href="#">[2]</a>
CDN Isotopes	DL-Methionine-3,3,4,4-d4	93709-61-6	Not explicitly stated	99 atom % D	0.1 g, 0.25 g	In Stock
Toronto Research Chemicals (via LGC Standards)	(±)-Methionine-d4	93709-61-6	>95% (HPLC)	99.0%	10 mg, 100 mg	In stock
Sigma-Aldrich	DL-Methionine-d4	93709-61-6	Not explicitly stated	Not explicitly stated	Inquire for availability	Inquire for availability
Cambridge Isotope Laboratories, Inc.	DL-Methionine (3,3,4,4-D4; methyl-D3, 98%)	Not explicitly stated	≥98%	98%	Inquire for availability	Inquire for availability

## Experimental Protocols: Utilization of DL-Methionine-d4 in LC-MS/MS Analysis

**DL-Methionine-d4** is frequently employed as an internal standard (IS) for the quantification of methionine in biological samples, such as plasma, serum, and cell culture media, using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a generalized protocol for such an application.

## Materials and Reagents

- **DL-Methionine-d4** (as internal standard)
- Unlabeled DL-Methionine (for calibration curve)
- Acetonitrile (ACN), LC-MS grade
- Methanol (MeOH), LC-MS grade
- Formic acid (FA), LC-MS grade
- Ultrapure water
- Biological matrix (e.g., plasma, cell lysate)
- Protein precipitation agent (e.g., trichloroacetic acid (TCA), ice-cold methanol or acetonitrile)

## Preparation of Stock Solutions and Standards

- **DL-Methionine-d4** Internal Standard Stock Solution (e.g., 1 mg/mL): Accurately weigh a known amount of **DL-Methionine-d4** and dissolve it in an appropriate solvent (e.g., 0.1% formic acid in water/methanol).
- Working Internal Standard Solution (e.g., 1 µg/mL): Dilute the stock solution to the desired working concentration with the appropriate solvent.
- Unlabeled Methionine Stock Solution (e.g., 1 mg/mL): Prepare a stock solution of unlabeled DL-Methionine in a similar manner to the internal standard.
- Calibration Standards: Perform serial dilutions of the unlabeled methionine stock solution to create a series of calibration standards at known concentrations.

## Sample Preparation (Protein Precipitation)

- Thaw biological samples (e.g., plasma) on ice.
- To a microcentrifuge tube, add a specific volume of the biological sample (e.g., 100  $\mu\text{L}$ ).
- Add a fixed volume of the working internal standard solution (e.g., 10  $\mu\text{L}$  of 1  $\mu\text{g}/\text{mL}$  **DL-Methionine-d4**) to each sample, vortex briefly.
- Add a protein precipitation agent. For example, add 3 volumes of ice-cold acetonitrile (300  $\mu\text{L}$ ).
- Vortex the mixture vigorously for 30-60 seconds to ensure thorough mixing and protein precipitation.
- Centrifuge the samples at a high speed (e.g., 14,000  $\times g$ ) for 10-15 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a new tube or a 96-well plate for LC-MS/MS analysis.

## LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
  - Column: A suitable column for amino acid analysis, such as a C18 reversed-phase column or a HILIC (Hydrophilic Interaction Liquid Chromatography) column.
  - Mobile Phase A: 0.1% Formic acid in water.
  - Mobile Phase B: 0.1% Formic acid in acetonitrile.
  - Gradient: A gradient elution is typically used to separate methionine from other matrix components. The specific gradient will depend on the column and instrument.
  - Flow Rate: Dependent on the column dimensions (e.g., 0.2-0.5  $\text{mL}/\text{min}$ ).
  - Injection Volume: Typically 1-10  $\mu\text{L}$ .

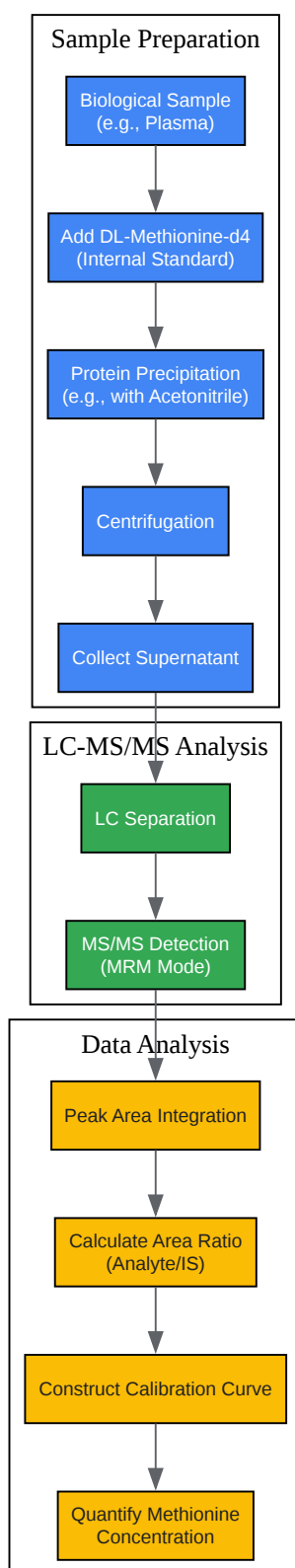
- Mass Spectrometry (MS) System: A triple quadrupole mass spectrometer is commonly used for quantitative analysis in Multiple Reaction Monitoring (MRM) mode.
  - Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
  - MRM Transitions:
    - Methionine (unlabeled): Monitor the transition from the precursor ion (m/z) to a specific product ion (m/z). For example, m/z 150.1 → 104.1.
    - **DL-Methionine-d4** (IS): Monitor the transition from its deuterated precursor ion to a corresponding product ion. For example, m/z 154.1 → 108.1.
  - Instrument Parameters: Optimize parameters such as declustering potential, collision energy, and source temperature for maximum signal intensity.

## Data Analysis

- Integrate the peak areas for both the unlabeled methionine and the **DL-Methionine-d4** internal standard in each sample and calibration standard.
- Calculate the ratio of the peak area of the analyte (methionine) to the peak area of the internal standard (**DL-Methionine-d4**).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the unlabeled methionine standards.
- Determine the concentration of methionine in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

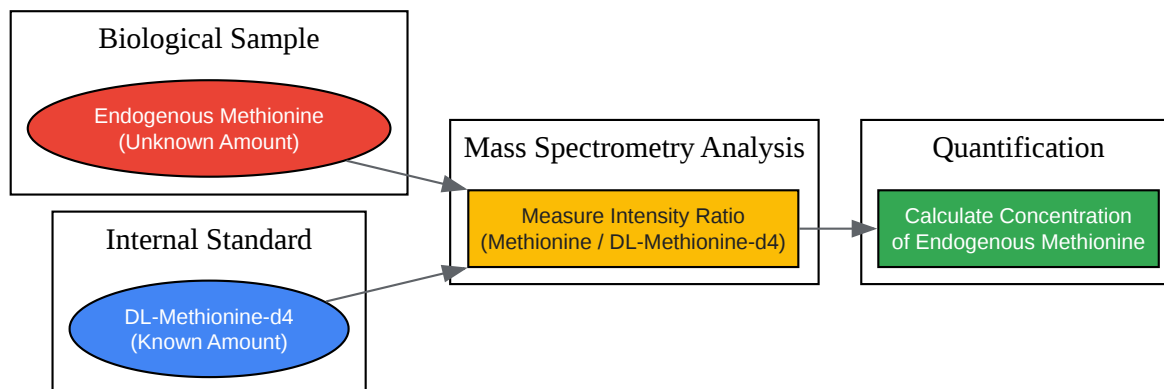
### Experimental Workflow for Methionine Quantification



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Caption: Workflow for quantifying methionine using **DL-Methionine-d4** as an internal standard.

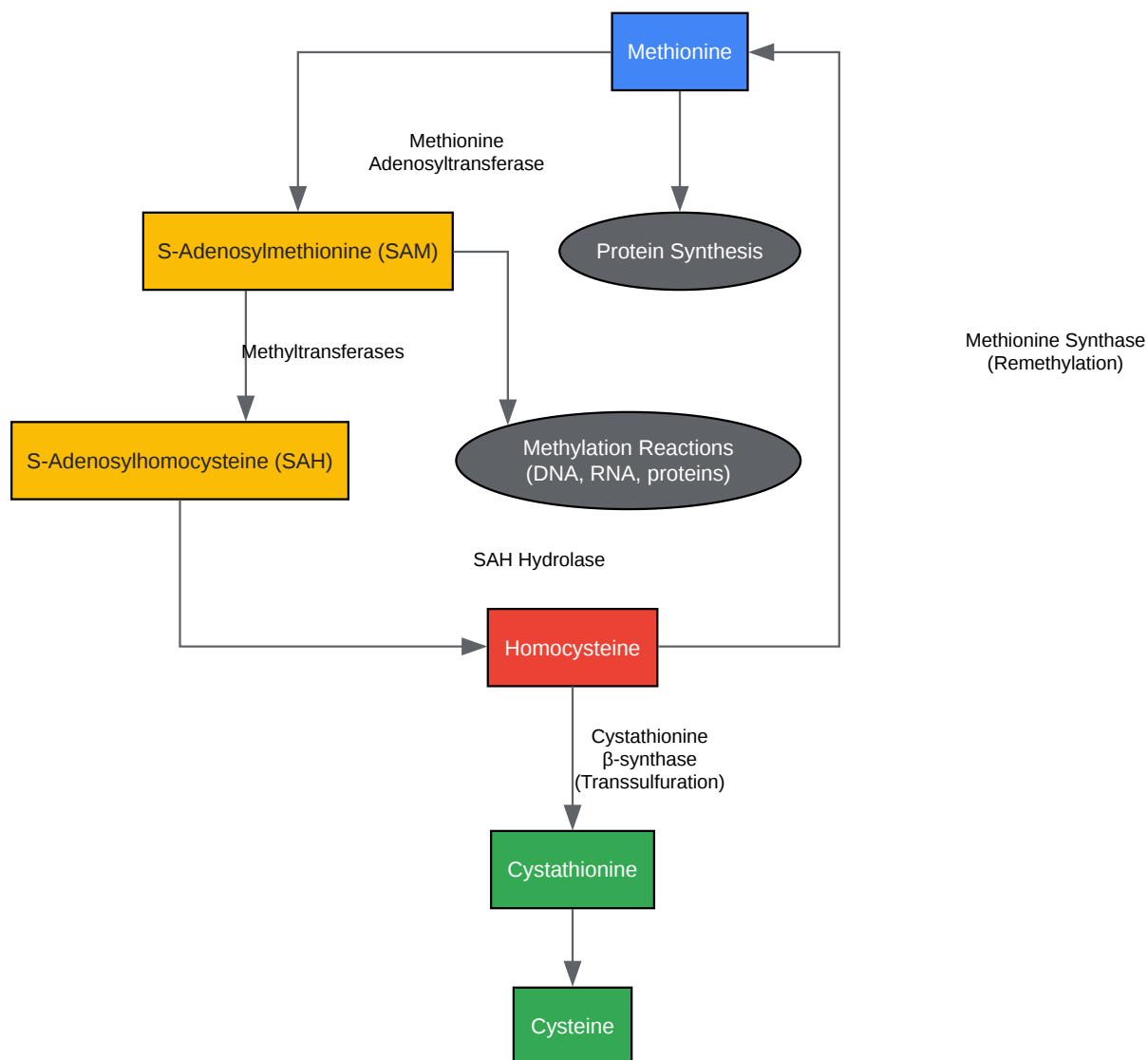
## Principle of Stable Isotope Dilution



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Caption: The principle of stable isotope dilution for quantitative analysis.

## Metabolic Fate of Methionine



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Caption: Simplified overview of major methionine metabolic pathways.

## Conclusion

**DL-Methionine-d4** is a readily available and essential tool for researchers in various scientific disciplines. Its application as an internal standard in mass spectrometry-based quantification provides high accuracy and precision. The detailed experimental protocol and visualizations



provided in this guide offer a solid foundation for the successful implementation of **DL-Methionine-d4** in laboratory settings. Researchers are encouraged to consult the specific documentation provided by their chosen supplier for detailed product specifications and to optimize the experimental conditions for their specific application and instrumentation.

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## References

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